

Commercial availability and suppliers of Acenocoumarol-d4

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Compound of Interest

Compound Name: Acenocoumarol-d4

Cat. No.: B8210038

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Acenocoumarol-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and key technical data of **Acenocoumarol-d4**. It is intended to serve as a valuable resource for professionals in research, scientific, and drug development fields who are utilizing this stable isotope-labeled internal standard in their analytical methodologies.

Commercial Availability and Suppliers

Acenocoumarol-d4 is a deuterated analog of Acenocoumarol, a potent anticoagulant. Its primary application in a research setting is as an internal standard for the accurate quantification of Acenocoumarol in biological matrices using mass spectrometry-based techniques, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). Several reputable suppliers offer **Acenocoumarol-d4** for research purposes.

A summary of prominent suppliers and their product details is provided in the table below. Please note that catalog numbers, and availability are subject to change and should be verified on the respective supplier's website.

Supplier	Website	Catalog Number (Example)	Purity
Cayman Chemical	--INVALID-LINK--	35477	≥99% deuterated forms (d1-d4)
Simson Pharma	--INVALID-LINK--	Contact for details	Certificate of Analysis provided
Santa Cruz Biotechnology	--INVALID-LINK--	sc-218253	Contact for details
CymitQuimica	--INVALID-LINK--	4Z-A-011	Contact for details
GlpBio	--INVALID-LINK--	GBC10115	Contact for details
Axios Research	--INVALID-LINK--	AR-A05316	Contact for details
TLC Pharmaceutical Standards	--INVALID-LINK--	A-011	Contact for details

Technical Data

A compilation of the key physicochemical properties of **Acenocoumarol-d4** is presented below. This information is crucial for method development and experimental design.

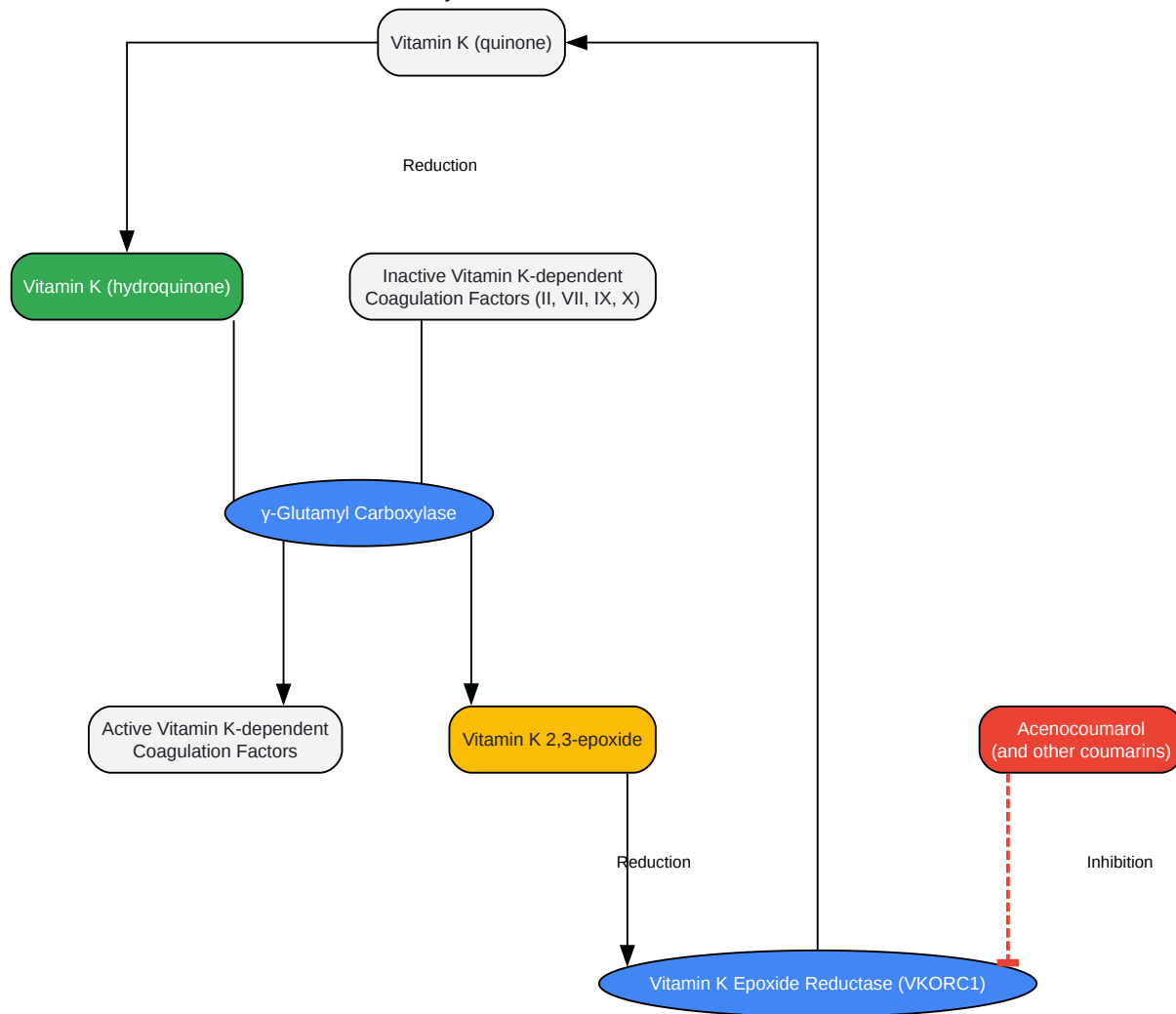
Property	Value	Source
Chemical Name	4-hydroxy-3-[1-(4-nitrophenyl-d4)-3-oxobutyl]-2H-1-benzopyran-2-one	[1][2]
Synonyms	(±)-Acenocoumarin-d4, (±)-Nicoumalone-d4	[1]
CAS Number	1185071-64-0 (labeled); 152-72-7 (unlabeled)	
Molecular Formula	C ₁₉ H ₁₁ D ₄ NO ₆	[1]
Molecular Weight	357.36 g/mol	
Appearance	Solid	[1]
Solubility	Soluble in Acetonitrile and DMSO	[3]
Storage	-20°C	[4]

Mechanism of Action: The Vitamin K Cycle

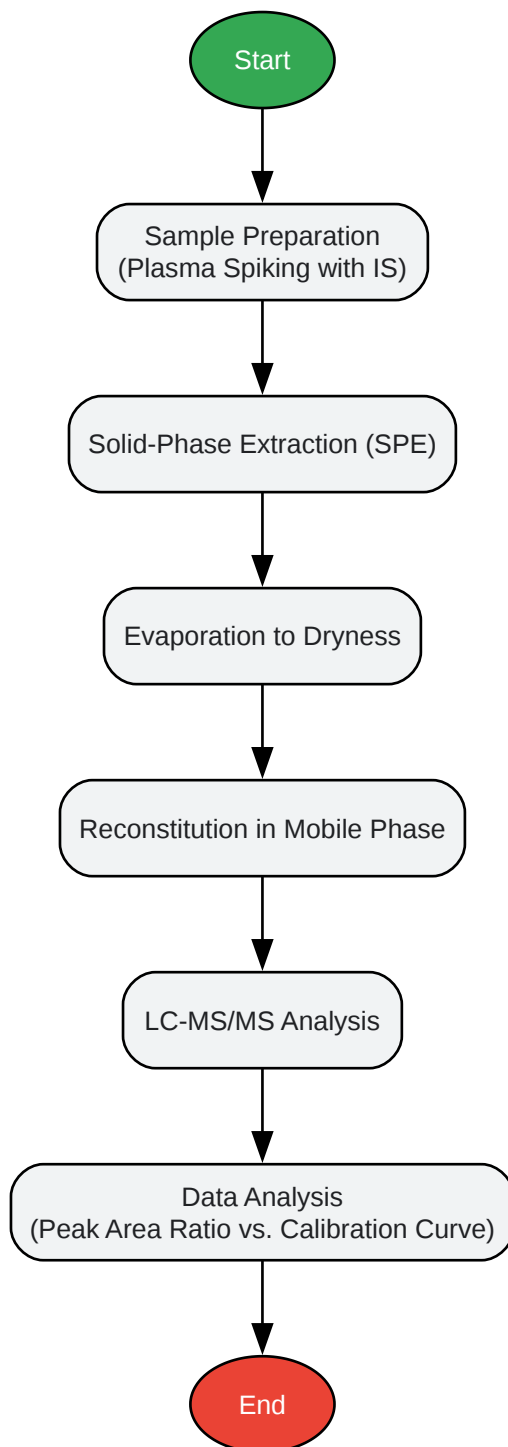
Acenocoumarol, the non-deuterated parent compound of **Acenocoumarol-d4**, exerts its anticoagulant effect by inhibiting the enzyme Vitamin K epoxide reductase (VKOR). This enzyme is a critical component of the vitamin K cycle, a metabolic pathway essential for the post-translational modification of several blood coagulation factors. The inhibition of VKOR leads to a depletion of the reduced form of vitamin K, which in turn prevents the γ-carboxylation of glutamate residues in vitamin K-dependent clotting factors, rendering them inactive.

The following diagram illustrates the vitamin K cycle and the inhibitory action of coumarin anticoagulants like Acenocoumarol.

Vitamin K Cycle and the Mechanism of Acenocoumarol



Analytical Workflow for Acenocoumarol Quantification

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